

Application Notes and Protocols for PS48 Administration in Animal Studies

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Compound of Interest

Compound Name: PS48

Cat. No.: B15607208

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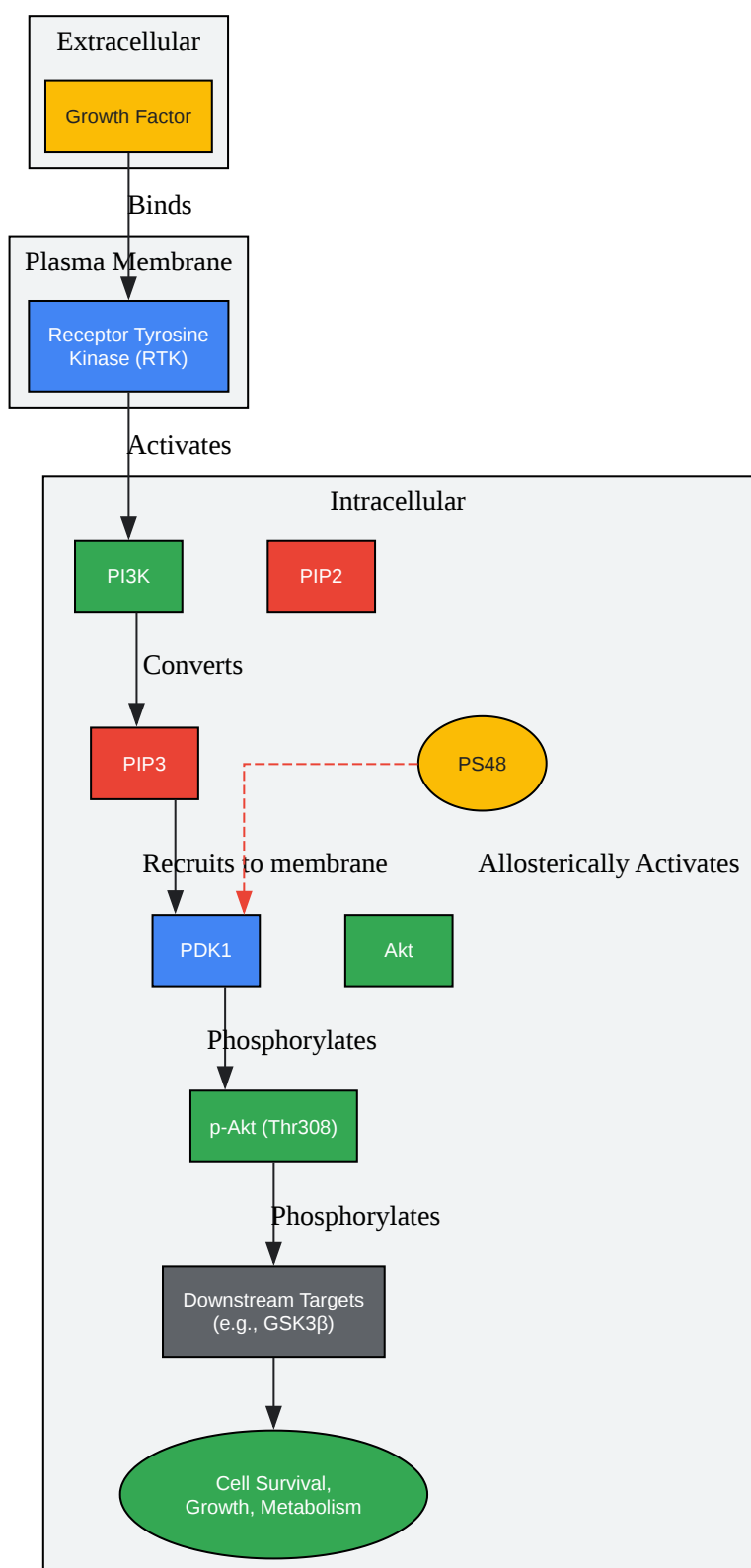
Introduction

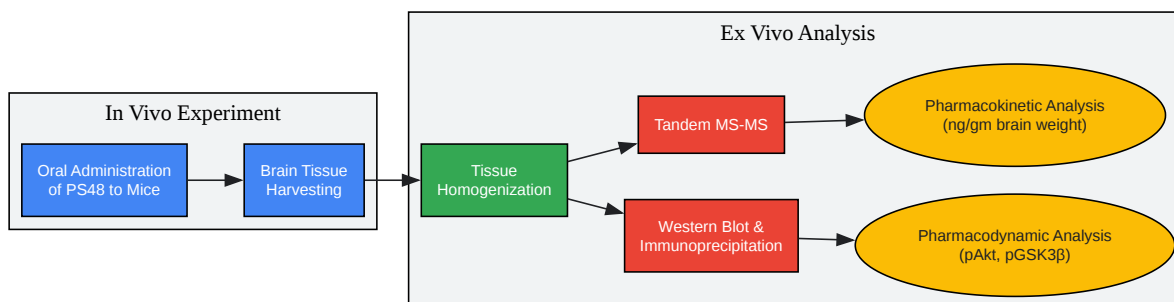
PS48 is a small molecule allosteric activator of 3-phosphoinositide-dependent protein kinase-1 (PDK1), a crucial kinase within the PI3K/Akt signaling pathway.[1] This pathway is integral to regulating fundamental cellular processes, including cell growth, proliferation, survival, and metabolism.[2] Dysregulation of the PI3K/Akt pathway has been implicated in a variety of diseases, notably neurodegenerative conditions such as Alzheimer's disease.[1] In preclinical studies, **PS48** has demonstrated the ability to reverse deficits in insulin signaling and mitigate the toxic effects of β -amyloid in neuronal cells.[1] This document provides detailed application notes and protocols for the administration of **PS48** in animal models, with a focus on its use in neurodegenerative disease research.

Mechanism of Action

PS48 functions as a potent activator of PDK1 through an allosteric mechanism. It binds to a specific hydrophobic pocket on the N-terminal lobe of the PDK1 kinase domain, known as the "PIF-binding pocket." [1] This binding event induces a conformational change in PDK1, stabilizing its active state and enhancing its catalytic activity towards downstream substrates, most notably Akt (also known as Protein Kinase B). [1] The primary consequence of this activation is the phosphorylation of Akt at Threonine 308 (Thr308), a critical step for Akt activation and the subsequent downstream signaling that promotes cell survival. [1][3]

Signaling Pathway Diagram





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